

# Fluorescein-5-Maleimide: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: FAMC

Cat. No.: B141073

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## Introduction

Fluorescein-5-maleimide is a thiol-reactive fluorescent dye widely utilized in biological research for the covalent labeling of proteins, peptides, and other molecules containing free sulfhydryl groups. Its bright green fluorescence, with excitation and emission maxima around 494 nm and 519 nm respectively, makes it a valuable tool for a variety of applications, including fluorescence microscopy, flow cytometry, and fluorescence resonance energy transfer (FRET) studies. This guide provides an in-depth overview of the safe handling, storage, and disposal of fluorescein-5-maleimide, along with detailed experimental protocols for its use in labeling applications.

## Chemical and Physical Properties

Fluorescein-5-maleimide is a yellow-orange solid. A summary of its key chemical and physical properties is presented in the table below.

Property	Value
Chemical Name	1-(3',6'-dihydroxy-3-oxospiro[isobenzofuran-1(3H),9'-[9H]xanthen]-5-yl)-1H-pyrrole-2,5-dione
Synonyms	5-Maleimido fluorescein, 5-MF
CAS Number	75350-46-8
Molecular Formula	C <sub>24</sub> H <sub>13</sub> NO <sub>7</sub>
Molecular Weight	427.36 g/mol
Excitation Wavelength (λ <sub>ex</sub> )	~494 nm
Emission Wavelength (λ <sub>em</sub> )	~519 nm
Molar Extinction Coefficient (ε)	≥ 70,000 cm <sup>-1</sup> M <sup>-1</sup>
Quantum Yield (Φ)	~0.9
Solubility	Soluble in DMF (Dimethylformamide) and DMSO (Dimethyl sulfoxide)
Appearance	Yellow to orange solid

## Safety and Hazard Information

Fluorescein-5-maleimide is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation. It is essential to handle this compound with appropriate safety precautions.

### Hazard Identification

Hazard	Description
Acute Toxicity, Oral	Harmful if swallowed.
Skin Corrosion/Irritation	May cause skin irritation.
Eye Damage/Irritation	May cause serious eye irritation.
Respiratory Irritation	May cause respiratory irritation.

## Precautionary Measures and Personal Protective Equipment (PPE)

Precaution	Description
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.
Eye Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear a lab coat and chemically resistant gloves (e.g., nitrile gloves).
Respiratory Protection	For operations generating dust or aerosols, use a NIOSH-approved respirator with an appropriate particulate filter.
Hygiene Measures	Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.

## Storage and Disposal

Proper storage and disposal of fluorescein-5-maleimide are crucial to maintain its stability and to ensure laboratory safety.

Aspect	Guideline
Storage	Store in a tightly sealed, light-protected container in a cool, dry, and well-ventilated area. For long-term storage, it is recommended to store at -20°C.
Disposal	Dispose of in accordance with local, state, and federal regulations. This may involve incineration in a licensed hazardous waste disposal facility. Do not allow to enter drains or waterways.

## Experimental Protocols

The following are detailed methodologies for common experiments involving fluorescein-5-maleimide.

### Protein Labeling with Fluorescein-5-Maleimide

This protocol describes the general procedure for labeling a protein with fluorescein-5-maleimide via its cysteine residues.

Materials:

- Protein of interest with at least one free sulfhydryl group
- Fluorescein-5-maleimide
- Reaction Buffer: Phosphate-buffered saline (PBS) or other suitable buffer at pH 6.5-7.5
- Quenching Reagent: 2-Mercaptoethanol or Dithiothreitol (DTT)
- Purification column (e.g., size-exclusion chromatography)

- Anhydrous DMSO or DMF

#### Procedure:

- **Protein Preparation:** Dissolve the protein in the reaction buffer to a final concentration of 1-10 mg/mL. If the protein contains disulfide bonds that need to be labeled, they must first be reduced using a reducing agent like DTT, followed by removal of the reducing agent before adding the maleimide.
- **Dye Preparation:** Prepare a 10 mM stock solution of fluorescein-5-maleimide in anhydrous DMSO or DMF. This should be done immediately before use.
- **Labeling Reaction:** Add a 10-20 fold molar excess of the fluorescein-5-maleimide stock solution to the protein solution. The optimal molar ratio may need to be determined empirically.
- **Incubation:** Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.
- **Quenching:** Quench the reaction by adding a quenching reagent (e.g., 2-mercaptoethanol or DTT) to a final concentration of 10-100 mM to react with any unreacted maleimide.
- **Purification:** Remove the unreacted dye and quenching reagent by passing the reaction mixture through a size-exclusion chromatography column.
- **Characterization:** Determine the degree of labeling by measuring the absorbance of the labeled protein at 280 nm (for protein concentration) and 494 nm (for fluorescein concentration).

## Quantification of Labeling

The degree of labeling (DOL), or the average number of dye molecules per protein molecule, can be calculated using the following formula:

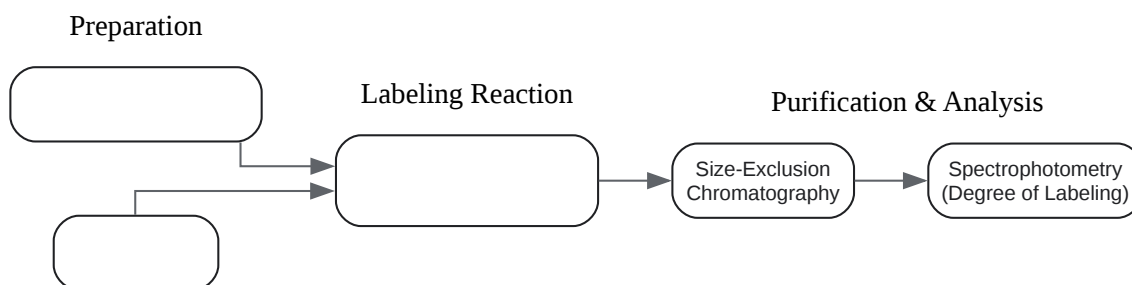
$$\text{DOL} = (A_{\text{max}} \times \epsilon_{\text{protein}}) / [(A_{280} - (A_{\text{max}} \times \text{CF})) \times \epsilon_{\text{dye}}]$$

Where:

- $A_{\text{max}}$  is the absorbance of the labeled protein at the excitation maximum of the dye (~494 nm).
- $A_{280}$  is the absorbance of the labeled protein at 280 nm.
- $\epsilon_{\text{protein}}$  is the molar extinction coefficient of the protein at 280 nm.
- $\epsilon_{\text{dye}}$  is the molar extinction coefficient of the dye at its  $A_{\text{max}}$  (~70,000  $\text{cm}^{-1}\text{M}^{-1}$ ).
- CF is the correction factor for the absorbance of the dye at 280 nm (typically around 0.3 for fluorescein).

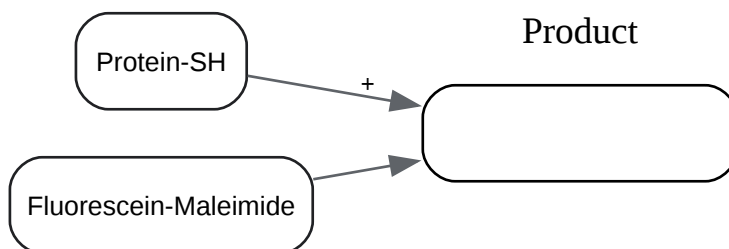
## Visualizations

The following diagrams illustrate key processes involving fluorescein-5-maleimide.



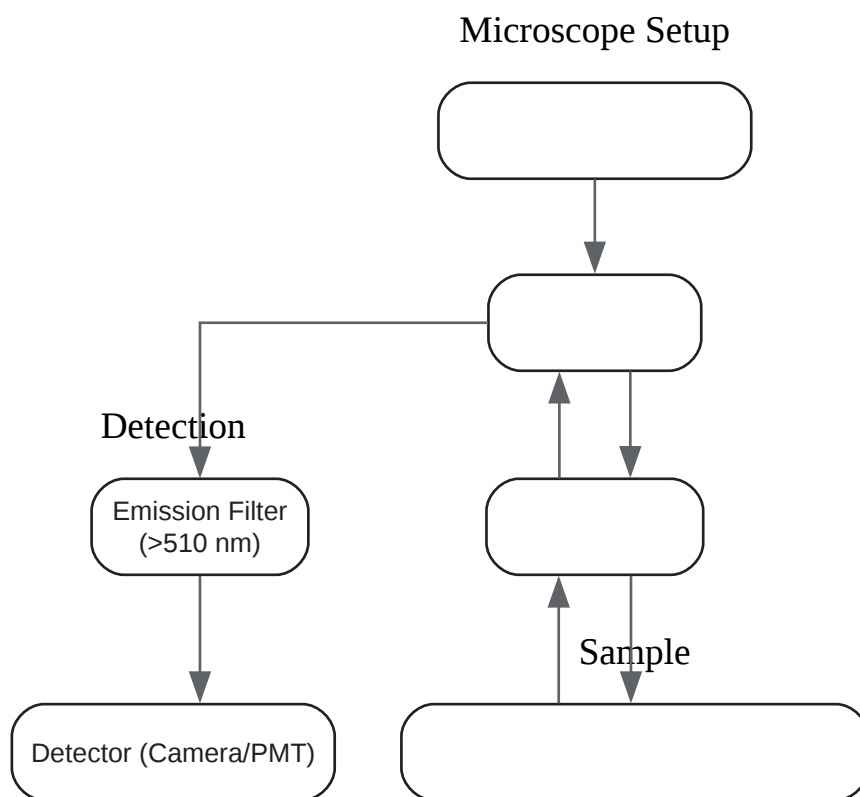
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Caption: Workflow for labeling a protein with fluorescein-5-maleimide.



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Caption: Reaction of fluorescein-5-maleimide with a protein thiol group.



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